

Starting materials for 4-iodo-1H-pyrrole-2-carbaldehyde synthesis

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Compound of Interest

Compound Name: 4-iodo-1H-pyrrole-2-carbaldehyde

Cat. No.: B1351942

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Synthesis of 4-iodo-1H-pyrrole-2-carbaldehyde: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the synthesis of **4-iodo-1H-pyrrole-2-carbaldehyde**, a valuable building block in medicinal chemistry and materials science. The primary focus is on a modern and versatile synthetic route, detailing the necessary starting materials, experimental procedures, and expected yields.

Introduction

4-iodo-1H-pyrrole-2-carbaldehyde is a key intermediate in the synthesis of a variety of complex heterocyclic compounds. The presence of the iodo-, formyl-, and N-H functional groups provides multiple reaction sites for further chemical transformations, such as cross-coupling reactions, condensations, and N-substitutions. This versatility makes it a sought-after precursor in the development of novel pharmaceuticals and functional materials.

Synthetic Approach: Tandem Ring-Contraction/Regioselective C-H Iodination

A contemporary and efficient method for the synthesis of 4-iodopyrrole-2-carbaldehydes involves a tandem ring-contraction and regioselective C-H iodination of pyridinium salts. This

approach offers a direct route to the desired product from readily available starting materials.^[1]

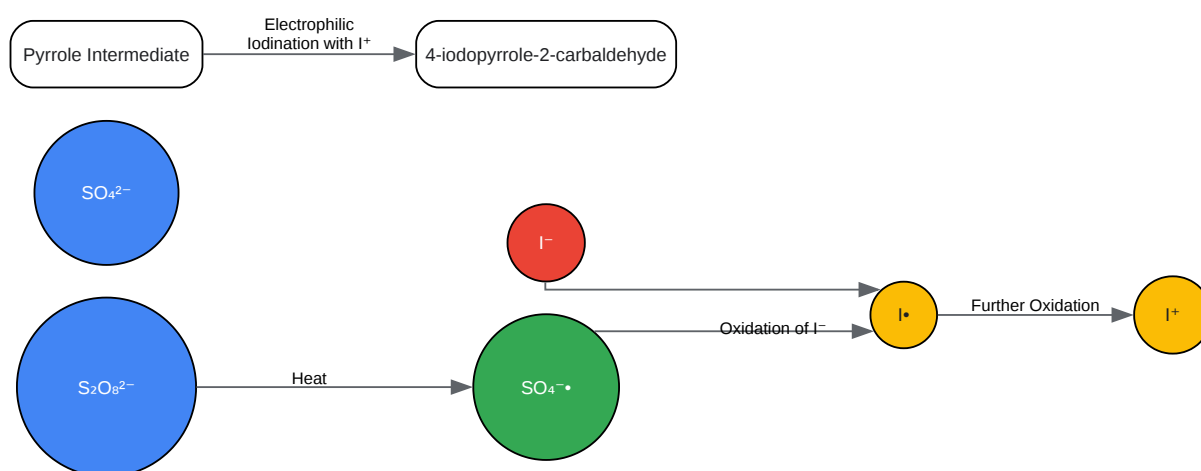
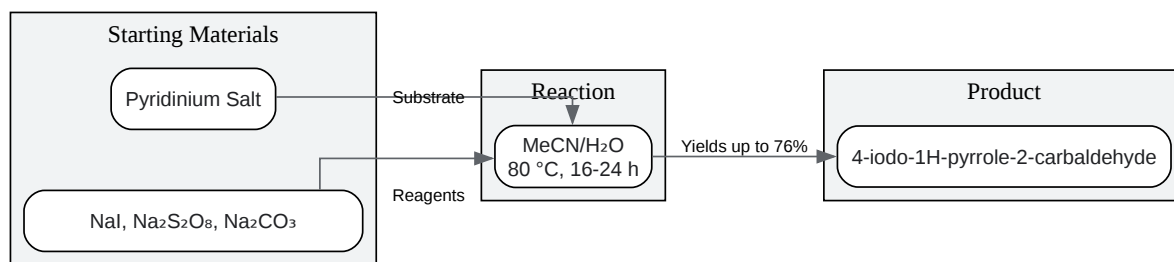
Starting Materials

The primary starting materials for this synthesis are:

- Pyridinium Salts: These can be prepared from the corresponding pyridines and alkyl halides.
- Sodium Iodide (NaI): Serves as the iodine source.^[1]
- Sodium Persulfate ($\text{Na}_2\text{S}_2\text{O}_8$): Acts as the oxidant.^[1]
- Sodium Carbonate (Na_2CO_3): Used as a base.^[1]
- Solvents: Acetonitrile (MeCN) and Water (H_2O).^[1]

Experimental Workflow

The overall synthetic strategy is depicted in the workflow diagram below.



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References

- 1. Thieme E-Journals - Synfacts / Abstract [thieme-connect.com]

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